HPLC method for Hexamidine Dihydrochloride quantification.

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Compound of Interest

Compound Name:	*Hexamidine Dihydrochloride*
CAS No.:	*50357-46-5*
Cat. No.:	*B028043*

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An Application Note and Protocol for the Quantification of **Hexamidine Dihydrochloride** by High-Performance Liquid Chromatography (HPLC)

Introduction

Hexamidine is an antiseptic and disinfectant agent belonging to the aromatic diamidine family. It is utilized in various pharmaceutical and cosmetic products for its broad-spectrum antimicrobial properties.[1] **Hexamidine Dihydrochloride**, a salt form of Hexamidine, is often the active ingredient in topical creams, antiseptic solutions, and personal care products. Accurate and precise quantification of **Hexamidine Dihydrochloride** is critical for ensuring product quality, safety, and efficacy, making a robust analytical method indispensable for quality control and formulation development.

This guide provides a comprehensive, field-proven High-Performance Liquid Chromatography (HPLC) method for the reliable quantification of **Hexamidine Dihydrochloride**. As a cationic compound, Hexamidine presents unique challenges for traditional reversed-phase chromatography, often resulting in poor peak shape and inconsistent retention. The

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methodology detailed herein addresses these challenges through the principles of ion-pair chromatography, ensuring a selective, accurate, and reproducible assay.

Scientific Principle: Ion-Pair Reversed-Phase Chromatography

The primary challenge in analyzing basic, cationic compounds like Hexamidine on standard silica-based C18 columns is the potential for secondary ionic interactions between the positively charged analyte and residual, negatively charged silanol groups on the stationary phase surface.[2] This interaction can lead to significant peak tailing and poor reproducibility.

To overcome this, the described method employs ion-pair reversed-phase chromatography. This technique introduces an ion-pairing reagent into the mobile phase, typically a large ionic molecule with a charge opposite to that of the analyte.[3] For the positively charged Hexamidine, an anionic reagent such as an alkyl sulfonate is used.

The mechanism operates as follows:

- Dynamic Surface Modification: The hydrophobic alkyl "tail" of the ion-pairing reagent adsorbs onto the non-polar C18 stationary phase, creating a dynamic ion-exchange surface.[4]
- Ion-Pair Formation: The negatively charged "head" of the reagent is exposed to the mobile phase, where it forms a neutral ion pair with the positively charged Hexamidine analyte.[5]
- Enhanced Retention & Separation: This neutral complex exhibits increased hydrophobicity, allowing it to be retained and separated effectively by the reversed-phase mechanism, resulting in sharp, symmetrical peaks and reliable quantification.[3][5]

An alternative approach involves using a mobile phase with an acidic modifier, such as trifluoroacetic acid (TFA), to suppress the ionization of surface silanols, thereby minimizing secondary interactions.[6] However, ion-pairing often provides superior peak shape and control over retention.

Physicochemical Properties of **Hexamidine Dihydrochloride**

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Understanding the analyte's properties is fundamental to method development.

Property	Value	Source
Chemical Structure	$C_{20}H_{28}Cl_2N_4O_2$	[7]
Molecular Weight	427.4 g/mol	[8]
Melting Point	265.5 °C	[1][8]
Log D (octanol/water, pH 7.4)	-0.70	[1][8]
UV Maximum (λmax)	~265 nm	[9][10]

The strong UV absorbance around 265 nm makes UV detection a suitable and sensitive choice for this method.

Detailed Analytical Protocol

Part 1: Instrumentation, Reagents, and Materials

- Instrumentation: HPLC system equipped with a quaternary or binary pump, autosampler, column thermostat, and a UV-Vis or Photodiode Array (PDA) detector.
- Chromatography Data System (CDS): For instrument control, data acquisition, and processing.
- Analytical Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Reagents:
  - **Hexamidine Dihydrochloride** Reference Standard.
  - Acetonitrile (HPLC Grade).
  - Methanol (HPLC Grade).
  - Sodium 1-Heptanesulfonate (Ion-Pair Reagent, HPLC Grade).
  - Potassium Dihydrogen Phosphate (Analytical Grade).

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- Orthophosphoric Acid (Analytical Grade).
- Water (HPLC Grade or equivalent, e.g., Milli-Q).

Part 2: Chromatographic Conditions

The following table summarizes the optimized starting conditions for the assay.

Parameter	Condition
Stationary Phase (Column)	C18, 250 mm x 4.6 mm, 5 µm
Mobile Phase	Acetonitrile : Phosphate Buffer with Ion-Pair Reagent (e.g., 45:55 v/v)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	265 nm
Injection Volume	10 µL
Run Time	Approximately 10 minutes

Part 3: Preparation of Solutions

- Phosphate Buffer with Ion-Pair Reagent (pH 3.0):
  - Dissolve 1.36 g of Potassium Dihydrogen Phosphate in 1000 mL of HPLC grade water.
  - Add 2.02 g of Sodium 1-Heptanesulfonate to the solution.
  - Mix until fully dissolved.
  - Adjust the pH to 3.0 ± 0.05 with Orthophosphoric Acid.
  - Filter the buffer through a 0.45 µm membrane filter.
- Diluent:

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- Prepare a mixture of Methanol and HPLC grade water (50:50 v/v).

- Standard Stock Solution (e.g., 500 µg/mL):
  - Accurately weigh approximately 25 mg of **Hexamidine Dihydrochloride** Reference Standard.
  - Transfer to a 50 mL volumetric flask.
  - Add approximately 30 mL of Diluent and sonicate for 5 minutes to dissolve.
  - Allow the solution to cool to room temperature.
  - Dilute to the mark with Diluent and mix thoroughly.
- Working Standard Solution (e.g., 50 µg/mL):
  - Pipette 5.0 mL of the Standard Stock Solution into a 50 mL volumetric flask.
  - Dilute to the mark with Diluent and mix thoroughly.

Part 4: Sample Preparation

The following is a general procedure for a liquid sample (e.g., cosmetic toner). The procedure must be adapted and validated for different matrices.

- Accurately weigh an amount of the sample expected to contain approximately 5 mg of **Hexamidine Dihydrochloride** into a 100 mL volumetric flask.
- Add approximately 70 mL of Diluent and sonicate for 15 minutes to ensure complete extraction.
- Allow the solution to cool to room temperature.
- Dilute to the mark with Diluent and mix thoroughly.
- Filter an aliquot of the solution through a 0.45 µm syringe filter into an HPLC vial.

Part 5: Analytical Procedure & System Suitability

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- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Perform five replicate injections of the Working Standard Solution (50 µg/mL).
- Verify that the System Suitability Test (SST) criteria are met before proceeding with sample analysis.

System Suitability Test (SST) Criteria

Parameter	Acceptance Criteria	Rationale
Tailing Factor (T)	≤ 2.0	Ensures peak symmetry, crucial for accurate integration.
Theoretical Plates (N)	≥ 2000	Indicates column efficiency and separation power.
% RSD of Peak Area	≤ 2.0%	Demonstrates the precision of the analytical system.
% RSD of Retention Time	≤ 1.0%	Confirms the stability of the pump and mobile phase composition.

- Inject the prepared sample solutions in duplicate.
- Inject a Working Standard Solution after every 6-10 sample injections to bracket the samples and ensure continued system stability.

Part 6: Calculation

The concentration of **Hexamidine Dihydrochloride** in the sample is calculated using the following formula:

Concentration (mg/g or mg/mL) = (A_spl / A_std) * C_std * (V / W_spl)

Where:

- A_spl = Peak area of Hexamidine in the sample solution

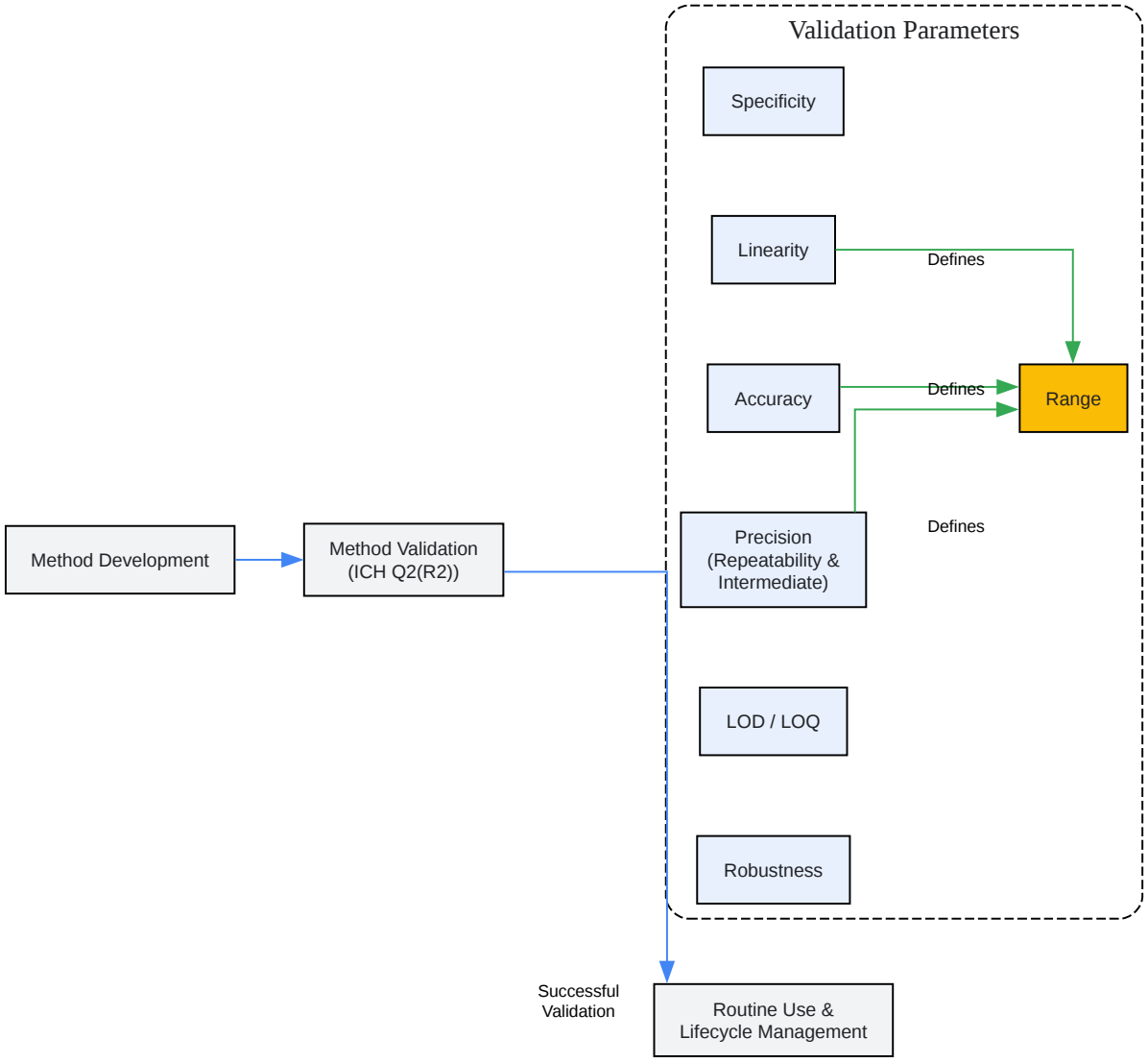
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- A_std = Average peak area of Hexamidine in the working standard solution
- C_std = Concentration of the working standard solution (e.g., 0.05 mg/mL)
- V = Final volume of the sample preparation (e.g., 100 mL)
- W_spl = Weight or volume of the sample taken (e.g., in g or mL)

Method Validation Protocol

The analytical method must be validated to demonstrate its fitness for the intended purpose, in accordance with regulatory guidelines such as ICH Q2(R2).[11][12]

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Caption: Logical workflow for HPLC method validation per ICH guidelines.

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Summary of Validation Parameters and Acceptance Criteria

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Parameter	Purpose	Typical Acceptance Criteria
Specificity	To demonstrate that the signal is unequivocally from the analyte, free from interference from placebo, excipients, or degradation products.	Peak purity index > 0.999 (PDA). No co-eluting peaks at the analyte's retention time in placebo/blank injections.
Linearity	To establish a linear relationship between concentration and detector response over the analytical range.	Correlation coefficient (r^2) ≥ 0.999.
Range	The interval between the upper and lower concentrations for which the method has suitable linearity, accuracy, and precision.[11]	For assay: 80% to 120% of the test concentration.
Accuracy	To measure the closeness of the test results to the true value, often assessed by spike recovery.	Recovery between 98.0% and 102.0% at three concentration levels (e.g., 80%, 100%, 120%).
Precision	Repeatability (Intra-assay): To show precision over a short time interval with the same analyst and equipment. Intermediate Precision: To demonstrate precision within the same lab but on different days, with different analysts, or on different equipment.	% RSD ≤ 2.0% for repeatability (n=6). Overall % RSD for intermediate precision should meet predefined criteria.
Limit of Detection (LOD)	The lowest amount of analyte that can be detected but not necessarily quantitated.	Typically Signal-to-Noise ratio of 3:1.

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Limit of Quantitation (LOQ)	The lowest amount of analyte that can be quantified with suitable precision and accuracy.	Typically Signal-to-Noise ratio of 10:1. Precision (%RSD) at LOQ should be ≤ 10%.
Robustness	To measure the method's capacity to remain unaffected by small, deliberate variations in method parameters (e.g., pH ±0.2, column temp ±5°C, mobile phase composition ±2%).	System suitability criteria must be met under all varied conditions.

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
Peak Tailing	Insufficient ion-pair reagent; Column degradation; Secondary silanol interactions.	Increase ion-pair reagent concentration slightly; Replace column; Ensure mobile phase pH is correctly adjusted.
Retention Time Drift	Poor column equilibration; Pump malfunction; Mobile phase composition change (evaporation).	Equilibrate for a longer period (at least 30 min); Purge pump and check for leaks; Prepare fresh mobile phase daily.
Split Peaks	Column contamination or void; Sample solvent incompatible with mobile phase.	Flush or replace column; Ensure sample diluent is similar in strength to the mobile phase.
No or Low Signal	Incorrect detector wavelength; Sample degradation; Injection error.	Verify detector settings; Prepare fresh standards and samples; Check autosampler for proper operation.

Conclusion

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The ion-pair reversed-phase HPLC method detailed in this application note provides a robust, selective, and reliable solution for the quantification of **Hexamidine Dihydrochloride**. The systematic protocol, from sample preparation to method validation, is designed to meet the rigorous standards of the pharmaceutical and cosmetic industries. By explaining the scientific principles behind the chosen methodology, this guide empowers researchers and analysts to implement, validate, and troubleshoot the assay effectively, ensuring data integrity and product quality. The principles of method lifecycle management should be applied, with periodic review and re-validation as necessary to ensure the procedure remains fit for its intended purpose.[13]

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